

# Essential Safety and Logistics for Handling 3-Bromopyridine-2-carbonitrile

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## Compound of Interest

Compound Name: 3-Bromopyridine-2-carbonitrile

Cat. No.: B014651

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemical reagents is paramount. This document provides immediate, essential safety and logistical information for **3-Bromopyridine-2-carbonitrile**, including personal protective equipment (PPE) guidelines, operational procedures, and disposal plans.

Chemical Identifier:

- Name: **3-Bromopyridine-2-carbonitrile**
- CAS Number: 55758-02-6
- Molecular Formula:  $C_6H_3BrN_2$

Hazard Summary: **3-Bromopyridine-2-carbonitrile** is a hazardous substance. It is toxic if swallowed, causes skin irritation, can cause serious eye damage, and may cause respiratory irritation.<sup>[1][2]</sup> Adherence to the following safety protocols is critical to minimize risk.

## Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **3-Bromopyridine-2-carbonitrile**. The following table summarizes the required equipment.

Body Part	Personal Protective Equipment	Standard/Specification	Purpose
Respiratory	N95 (US) or EN 149 (EU) approved respirator	NIOSH/MSHA or European Standard EN 149	To protect against inhalation of harmful dust or aerosols. <a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Eyes/Face	Chemical safety goggles and face shield	OSHA 29 CFR 1910.133 or European Standard EN166	To protect eyes and face from splashes and particles. <a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Hands	Chemical-resistant gloves (e.g., Nitrile, Neoprene)	EC Directive 89/686/EEC and EN374	To prevent skin contact and absorption. <a href="#">[5]</a> <a href="#">[6]</a>
Body	Flame-resistant lab coat (fully buttoned)	---	To protect against splashes and potential fire hazards. <a href="#">[6]</a>
Feet	Closed-toe, closed-heel shoes	---	To prevent exposure from spills. <a href="#">[6]</a>

## Operational Plan for Safe Handling

Follow this step-by-step workflow to ensure the safe handling of **3-Bromopyridine-2-carbonitrile** from receipt to use.

- **Receiving and Inspection:** Upon receipt, visually inspect the container for any damage or leaks. Ensure the supplier's label and hazard warnings are intact.
- **Secure Storage:** Store the container in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents and strong acids.[\[3\]](#)[\[5\]](#) The storage area should be clearly marked with the appropriate hazard signs.
- **Pre-Handling Preparations:**

- Ensure an emergency eyewash station and safety shower are readily accessible in the immediate work area.[3][6]
- Prepare all necessary equipment and reagents before handling the chemical.
- Don all required personal protective equipment as detailed in the table above.
- Handling in a Chemical Fume Hood:
  - All handling of **3-Bromopyridine-2-carbonitrile** must be conducted in a certified and properly functioning chemical fume hood to minimize inhalation exposure.[6]
  - Use spark-proof tools and explosion-proof equipment.[3][4]
  - Avoid creating dust. If weighing the solid, do so carefully within the fume hood.
  - Keep the container tightly closed when not in use.[5]
- Post-Handling Decontamination:
  - After the experiment is complete, decontaminate all surfaces and equipment that may have come into contact with the chemical.
  - Carefully remove and dispose of contaminated gloves and other disposable PPE in the designated hazardous waste stream.[6]
  - Wash hands thoroughly with soap and water after handling.[5][6]

## Disposal Plan

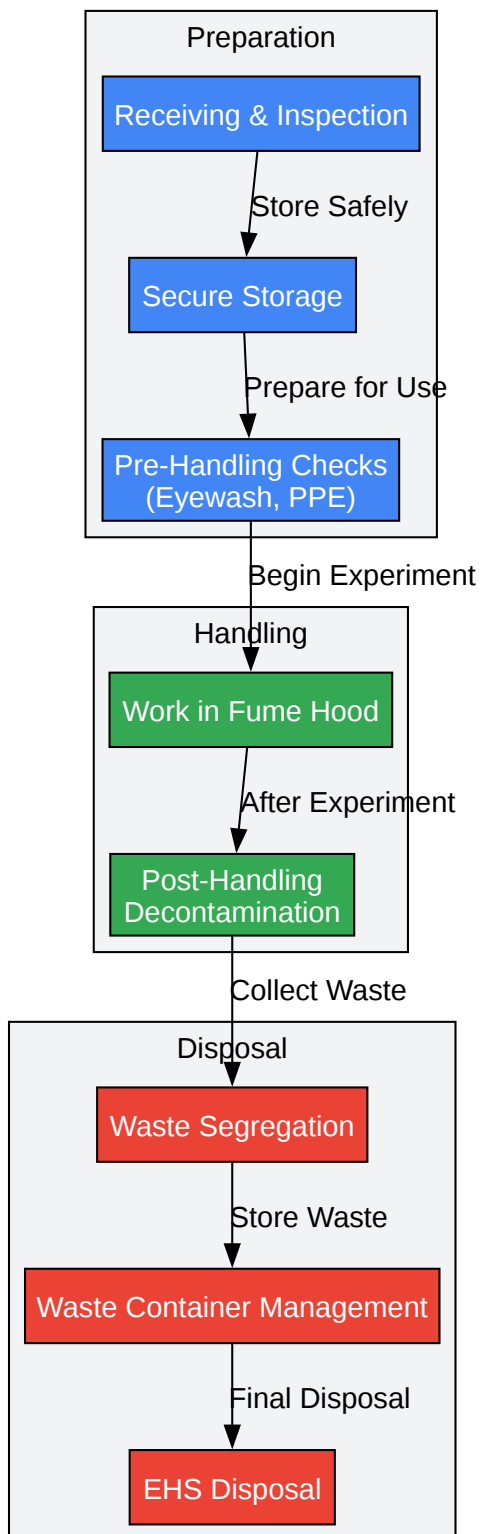
Proper disposal of **3-Bromopyridine-2-carbonitrile** and its waste is crucial to prevent environmental contamination and ensure regulatory compliance.

- Waste Segregation:
  - Collect all waste containing **3-Bromopyridine-2-carbonitrile**, including unused product, contaminated consumables (e.g., gloves, wipes), and reaction byproducts, in a designated and clearly labeled hazardous waste container.

- Do not mix this waste with other waste streams unless explicitly permitted by your institution's hazardous waste management plan.
- Waste Container Management:
  - Use a compatible, sealed, and properly labeled container for hazardous waste. The label should include the chemical name, concentration, and associated hazards.
  - Store the waste container in a designated satellite accumulation area within or near the laboratory.
- Regulatory Compliance:
  - Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste.<sup>[3]</sup>
  - Consult and adhere to all local, regional, and national hazardous waste regulations for proper disposal procedures.<sup>[3]</sup>
  - Contact your institution's Environmental Health and Safety (EHS) department for specific guidance on hazardous waste pickup and disposal.

## Workflow for Handling and Disposal of 3-Bromopyridine-2-carbonitrile

## Workflow for Handling and Disposal of 3-Bromopyridine-2-carbonitrile

[Click to download full resolution via product page](#)Caption: Workflow for Handling and Disposal of **3-Bromopyridine-2-carbonitrile**.

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